

# Chemical Properties and Stock Preparation

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## Compound Focus: FH535

CAS No.: 108409-83-2

Cat. No.: S527971

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**FH535** (CAS 108409-83-2) is a dual-pathway inhibitor of Wnt/ $\beta$ -catenin signaling and PPAR $\gamma$ /PPAR $\delta$ , supplied as a light yellow to yellow solid with a molecular weight of 361.20 g/mol [1] [2] [3].

Property	Details
Molecular Formula	C <sub>13</sub> H <sub>10</sub> Cl <sub>2</sub> N <sub>2</sub> O <sub>4</sub> S [1] [3] [4]
CAS Number	108409-83-2 [1] [3] [4]
Purity	≥99% (HPLC) [2]
Molecular Weight	361.20 g/mol [1] [3] [4]
Solubility in DMSO	~65-100 mg/mL (~179.96 - 199.33 mM) [1] [2] [4]
Storage Condition	Powder: -20°C, protect from light [2] [3]

## DMSO Stock Solution Preparation

- **Recommended Concentration:** Prepare a **10-100 mM** stock solution. A common high-concentration stock is **100 mg/mL** in DMSO [2].
- **Solvent Handling:** Use **fresh, anhydrous DMSO**. Hygroscopic DMSO can absorb moisture, which may reduce solubility and compound stability over time [1] [3].
- **Preparation Steps:**

- Bring the **FH535** vial and DMSO to room temperature.
- Weigh the desired mass of **FH535** powder.
- Add the calculated volume of DMSO directly to the vial to achieve your target concentration.
- Mix thoroughly by vortexing or gentle sonication until the solid is completely dissolved.
- **Aliquoting and Storage:** Aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store at **-20°C for up to 6 months or -80°C for up to 1 year** [3] [4].

## In Vivo Formulation Preparation

For animal studies, **FH535** requires further formulation. Below is a commonly used protocol for a 2 mg/mL dosing solution [3] [4].

## In Vitro Experimental Protocols

The following workflow outlines a typical cell-based assay using **FH535**, based on a modified <sup>3</sup>H-thymidine incorporation assay for cell viability [1] [4].

## Supporting Protocol: Luciferase Reporter Assay (TOPFLASH/FOPFLASH)

This assay measures **FH535**'s inhibition of  $\beta$ -catenin/Tcf-mediated transcription [1] [4].

- **Reporter Plasmids:** TOPFLASH (contains Tcf-binding elements) or FOPFLASH (mutated control) driving a luciferase or secreted alkaline phosphatase (SEAP) reporter gene.
- **Cell Lines:** HepG2 or HCT116 cells.
- **Procedure:**
  - Transfect cells with the reporter plasmid.
  - Select stable clones using hygromycin.
  - Treat pooled clones with **FH535** (e.g., **20  $\mu$ M**) in serum-free media.
  - Measure reporter activity (luciferase or SEAP) and normalize to a control (e.g.,  $\beta$ -actin promoter activity).

## Key Biological Activities of FH535

Assay/Cell Line	Effect / IC <sub>50</sub> / Concentration	Description
Wnt/ $\beta$ -catenin Inhibition [1] [2]	15 $\mu$ M	Inhibits $\beta$ -catenin/Tcf-mediated transcription by $\geq$ 80%.
PPAR $\gamma/\delta$ Antagonism [1] [2]	0.5 $\mu$ M	Inhibits PPAR response element (PPRE) reporter by $\geq$ 30%.
Cell Viability (DLD-1) [3]	IC <sub>50</sub> = 28 $\mu$ M	Growth inhibition after 72 hrs (MTT assay).
Cell Viability (SW480) [3]	IC <sub>50</sub> = 10 $\mu$ M	Growth inhibition after 72 hrs (MTT assay).
Anti-tumor Effect (In Vivo) [3]	25 mg/kg (i.p.)	Inhibits pancreatic cancer xenograft growth.
Pancreatic Cancer Invasion [3]	20-40 $\mu$ M	Inhibits cell invasion and migration.

## Example In Vitro Application

A recent study used **FH535** to investigate the Wnt/ $\beta$ -catenin pathway's role in a neuronal model [3]:

- **Cell Line:** HT22 mouse hippocampal neuronal cells subjected to oxygen-glucose deprivation and reoxygenation (OGD/R).
- **FH535 Treatment:** 2.5  $\mu$ M for 1 hour.
- **Findings:** **FH535** significantly inhibited the expressions of  $\beta$ -catenin and cyclin D1, attenuating the effects of SOX6 knockdown.

## Conclusion

This guide provides a foundation for using **FH535** in research. The provided protocols for DMSO stock preparation, in vivo formulation, and key cellular assays are designed to ensure experimental reproducibility. Always validate conditions for your specific research system.

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## References

1. FH535 | Wnt/beta-catenin inhibitor | Mechanism [selleckchem.com]
2. b-Catenin/Tcf Inhibitor, FH535 [sigmaaldrich.com]
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